

N,O-Dimethylhydroxylamine Hydrochloride: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: *N,O-Dimethylhydroxylamine*

Cat. No.: *B073530*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety data sheet (SDS) information for **N,O-Dimethylhydroxylamine** hydrochloride (CAS No. 6638-79-5). The following sections detail its physical and chemical properties, potential hazards, handling procedures, and emergency responses to ensure its safe use in a laboratory setting.

Core Safety & Chemical Data

N,O-Dimethylhydroxylamine hydrochloride is a white to off-white crystalline solid.^{[1][2]} It is primarily used as a reagent in organic synthesis, for example, in the preparation of Weinreb amides.^[3] While extensively used, it is crucial to handle this compound with care as its toxicological properties have not been fully investigated.^[1]

Physical and Chemical Properties

Property	Value	Source(s)
Chemical Formula	C ₂ H ₈ ClNO	[1]
Molecular Weight	97.54 g/mol	[1]
Appearance	White to off-white crystalline powder/solid	[1][4]
Melting Point	112 - 116 °C	
Density	1 g/cm ³	[1]
Solubility	Soluble in water	[2]
Stability	Stable under normal temperatures and pressures. Hygroscopic; sensitive to moisture.	[1]

Hazard Identification and GHS Classification

N,O-Dimethylhydroxylamine hydrochloride is classified as a hazardous chemical.[5] The primary hazards are skin and eye irritation, and it may also cause respiratory irritation.[6][7]

Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[5]

Hazard Pictogram:[8]

- GHS07: Exclamation Mark

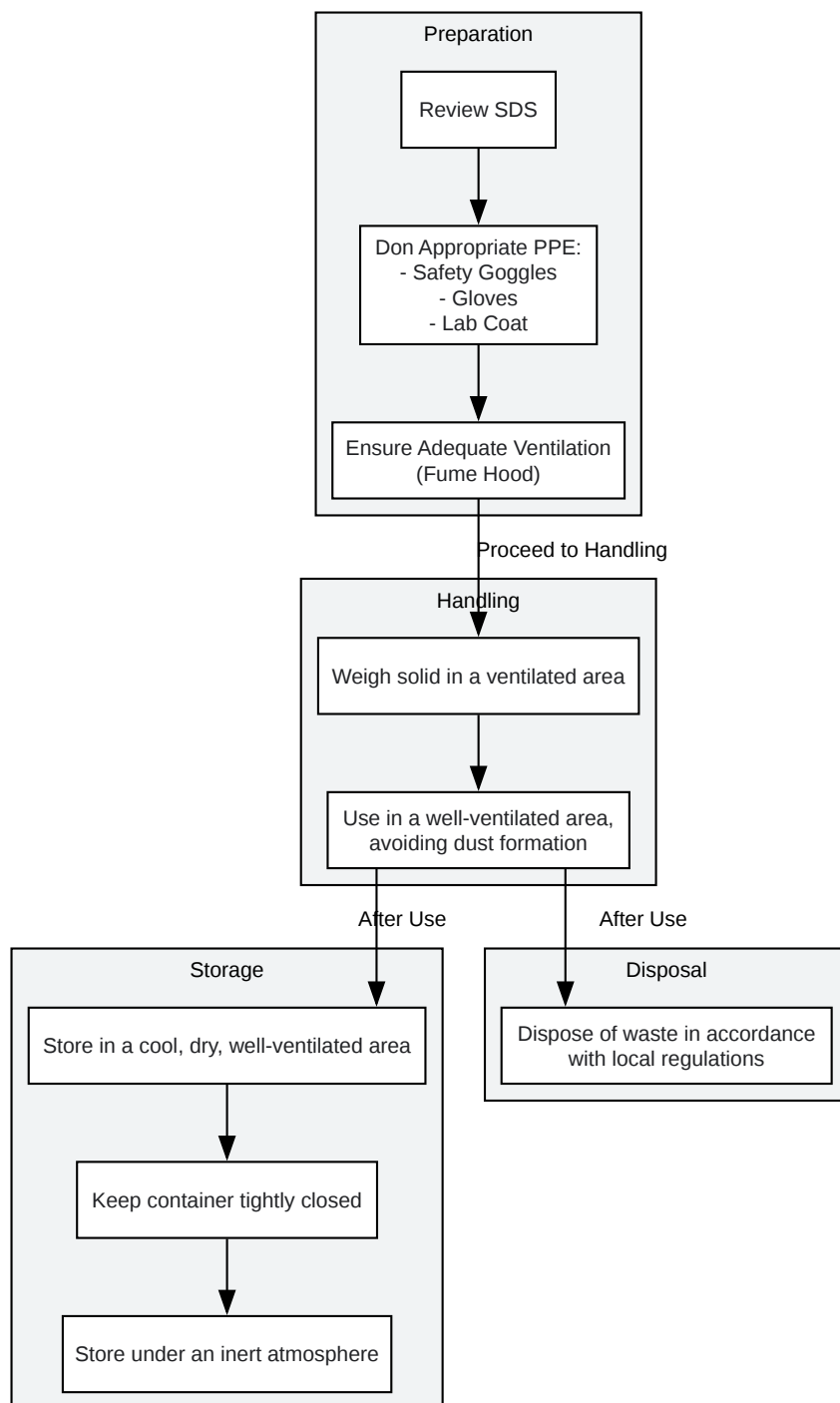
Experimental Protocols & Handling

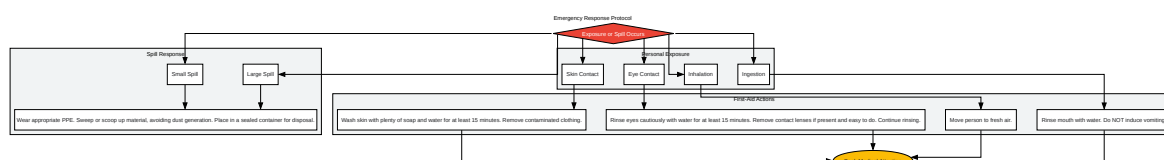
While specific experimental protocols for safety studies are not detailed in publicly available SDS, the following safe handling and emergency procedures are compiled from multiple sources.

Safe Handling Workflow

The following diagram outlines the recommended workflow for the safe handling of **N,O-Dimethylhydroxylamine** hydrochloride, from preparation to disposal.

Safe Handling Workflow for N,O-Dimethylhydroxylamine Hydrochloride





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- To cite this document: BenchChem. [N,O-Dimethylhydroxylamine Hydrochloride: A Technical Safety Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b073530#n-o-dimethylhydroxylamine-hydrochloride-safety-data-sheet-sds-information>]

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